

4-Iodopyridin-3-ol: An Overview of its Fundamental Molecular Properties

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Compound of Interest

Compound Name: **4-Iodopyridin-3-ol**

Cat. No.: **B063117**

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the foundational physicochemical properties of novel compounds is paramount. This document provides a concise summary of the key molecular identifiers for **4-Iodopyridin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and materials science.

The structural and elemental composition of a molecule dictates its reactivity, interactions, and overall suitability for various applications. The molecular formula and weight are primary descriptors in this context.

Property	Value
Molecular Formula	C5H4INO ^[1] ^[2]
Monoisotopic Mass	220.93376 Da ^[1]

The molecular formula, C5H4INO, delineates the exact number of atoms of each element present in one molecule of the compound.^[1]^[2] The monoisotopic mass provides a precise measure of the molecule's mass based on the most abundant isotopes of its constituent elements.^[1] These fundamental data points are critical for a range of experimental and analytical procedures, including mass spectrometry, reaction stoichiometry, and the computational modeling of molecular behavior.

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References

- 1. PubChemLite - 4-iodopyridin-3-ol (C5H4INO) [pubchemlite.lcsb.uni.lu]
- 2. 4-Iodopyridin-3-ol | C5H4INO | CID 22503581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Iodopyridin-3-ol: An Overview of its Fundamental Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b063117#4-iodopyridin-3-ol-molecular-weight-and-formula>]

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